

A Technical Guide to DL-4-Nitrophenylalanine (CAS 2922-40-9)

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Compound of Interest

Compound Name: *H-DL-Phe(4-NO₂)-OH*

Cat. No.: B555235

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For Researchers, Scientists, and Drug Development Professionals

Introduction

DL-4-Nitrophenylalanine, identified by CAS number 2922-40-9, is a synthetic, non-proteinogenic amino acid derivative of phenylalanine.^[1] Structurally, it is characterized by a nitro group (-NO₂) substituted at the para (4-position) of the phenyl ring. This modification imparts unique chemical and spectroscopic properties, making it a valuable tool in various scientific disciplines. It is not found in nature but is produced industrially through the nitration of phenylalanine.^[1]

This technical guide provides an in-depth overview of DL-4-Nitrophenylalanine, covering its physicochemical properties, synthesis protocols, key applications, and safety information. It is intended to serve as a comprehensive resource for professionals in research and drug development who utilize or are considering this versatile compound in their work. Its applications range from being a fundamental building block in peptide synthesis and an intermediate for pharmaceuticals to serving as a sophisticated spectroscopic probe for studying protein structure and dynamics.^{[1][2][3]}

Physicochemical and Spectroscopic Properties

DL-4-Nitrophenylalanine is typically a beige or white to off-white crystalline powder.^{[1][4]} It has limited solubility in water but is soluble in various organic solvents such as DMSO and acetone.^{[1][5]}

Physicochemical Data

Property	Value	References
CAS Number	2922-40-9	[1] [5]
Molecular Formula	C ₉ H ₁₀ N ₂ O ₄	[1] [5] [6]
Molecular Weight	210.19 g/mol	[5] [6]
Appearance	Beige to off-white powder	[1]
Melting Point	236-237 °C (decomposes)	[1] [5]
Boiling Point	414.1 °C at 760 mmHg	[1]
Density	1.408 g/cm ³ (Predicted)	[1] [5]
pKa	2.12 (Predicted)	[5]
LogP	1.77270	[1]

Spectroscopic Data

The nitro group provides a unique spectroscopic handle for characterization.

Technique	Data Highlights	References
¹ H NMR	Can be used as an internal standard for quantitative NMR analysis.	[5] [7]
Infrared (IR)	The symmetric stretching frequency of the nitro group is sensitive to the local molecular environment, making it an effective IR probe. This frequency shifts in response to changes in solvent or protein structure.	[3] [8]
Mass Spec (MS)	GC-MS and MS-MS spectral data are available in public databases like NIST.	[6]

Synthesis and Manufacturing

The primary industrial method for producing 4-Nitrophenylalanine is through the electrophilic nitration of phenylalanine using a mixture of concentrated nitric acid and sulfuric acid.[\[1\]](#)[\[9\]](#) While this method is effective, controlling reaction conditions is crucial to maximize the yield of the desired para-isomer and minimize side reactions, such as the formation of condensation by-products.[\[9\]](#)

Experimental Protocol: Synthesis via Tubular Reactor

Recent studies have shown that using a tubular reactor can significantly improve yield and reduce reaction time compared to traditional batch reactors.[\[9\]](#) This method offers better control over the highly exothermic nitration reaction.[\[9\]](#)

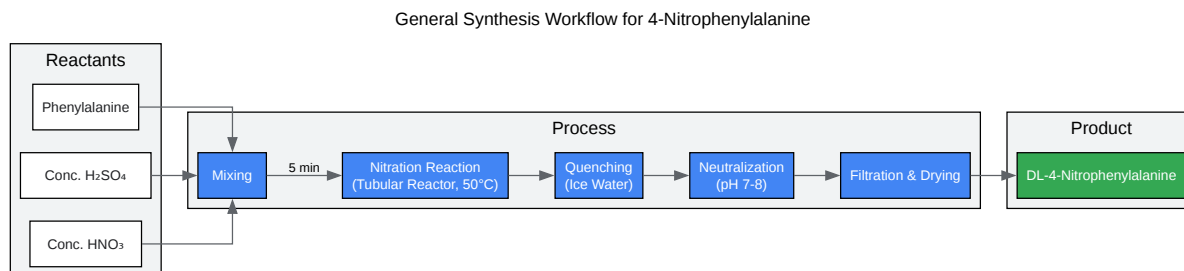
Materials:

- L-phenylalanine
- Concentrated Sulfuric Acid (H₂SO₄)

- Concentrated Nitric Acid (HNO_3)
- Ice-water bath
- Tubular reactor setup

Procedure:

- Prepare a mixed acid solution with a volume ratio of concentrated H_2SO_4 to concentrated HNO_3 of 2:1.[9]
- Dissolve L-phenylalanine in the mixed acid. A patent suggests a concentration of 8.3g (0.05 mol) of phenylalanine in 40 mL of mixed acid.[10]
- Set the temperature of the tubular reactor to 50°C.[9]
- Continuously feed the phenylalanine-acid mixture into the tubular reactor.
- Set the flow rate to achieve a residence time of 5 minutes within the reactor.[9]
- The reaction product flowing out of the reactor is immediately mixed with an ice-water mixture to quench the reaction.[10]
- Adjust the pH of the resulting solution to 7-8 to precipitate the product.[10]
- Filter the mixture to collect the solid product, L-4-Nitrophenylalanine.
- This optimized process can achieve a yield of up to 80.9%. [9]



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Caption: General workflow for the synthesis of 4-Nitrophenylalanine.

Key Applications in Research and Development

Building Block in Peptide Synthesis

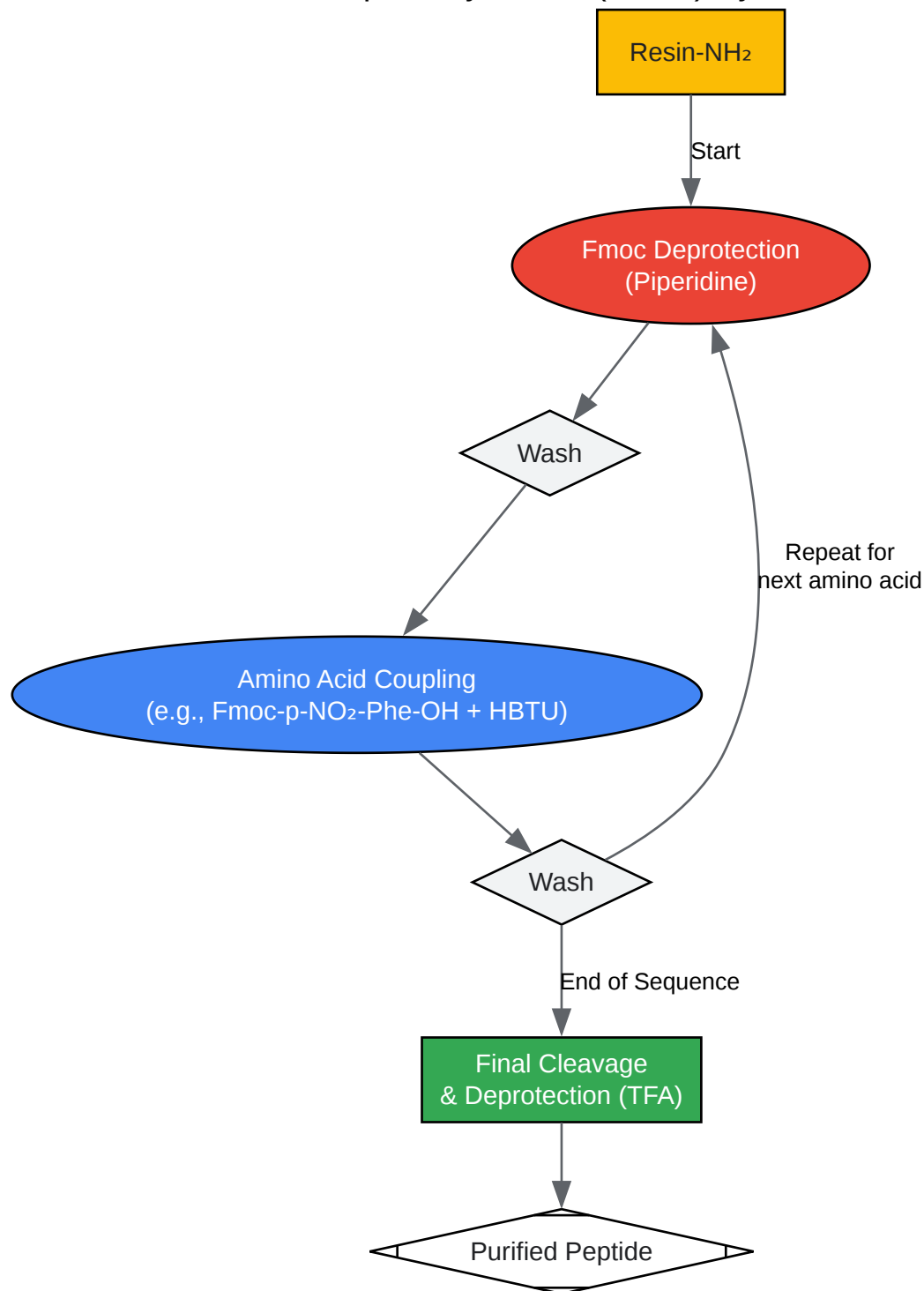
DL-4-Nitrophenylalanine is frequently used in solution-phase and solid-phase peptide synthesis.[5] As an unnatural amino acid, its incorporation can introduce novel properties into peptides. The nitro group can serve as a convenient UV tag for detection or be chemically reduced to an amine for further conjugation or modification.[5]

Experimental Workflow: Incorporation via Fmoc Solid-Phase Peptide Synthesis (SPPS)

- Resin Preparation: Start with a suitable solid support resin (e.g., Wang or Rink Amide resin).
- First Amino Acid Coupling: Couple the first Fmoc-protected amino acid to the resin.
- Deprotection: Remove the N-terminal Fmoc protecting group using a piperidine solution to expose the free amine.
- Coupling: Couple Fmoc-DL-4-Nitrophenylalanine-OH to the growing peptide chain using standard coupling reagents (e.g., HBTU, HOBT).

- Repeat: Repeat the deprotection and coupling steps for subsequent amino acids in the desired sequence.
- Cleavage and Deprotection: Once the synthesis is complete, cleave the peptide from the resin and remove all side-chain protecting groups simultaneously using a strong acid cocktail (e.g., trifluoroacetic acid).
- Purification: Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).

Solid-Phase Peptide Synthesis (SPPS) Cycle



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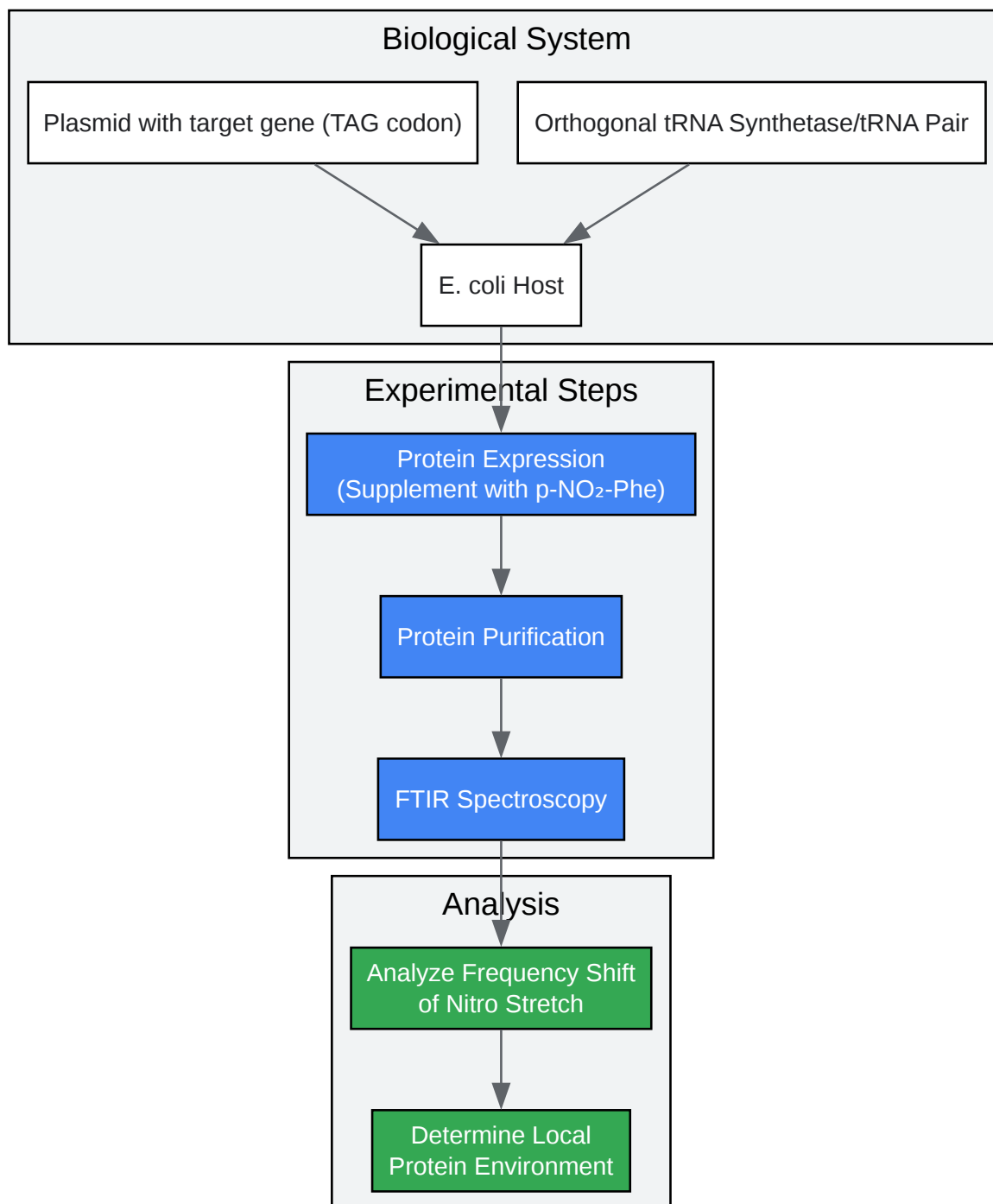
Caption: Workflow for incorporating 4-Nitrophenylalanine into a peptide via SPPS.

Spectroscopic Probe in Structural Biology

The nitro group of L-4-Nitrophenylalanine acts as a sensitive infrared probe.^[3] Its symmetric stretching frequency is highly responsive to the local electrostatic environment, red-shifting as the environment becomes more hydrophobic or buried within a protein structure.^{[3][8]} This allows researchers to monitor local environmental changes with site-specificity.

Experimental Protocol: Genetic Incorporation and FTIR Analysis

- **Genetic Encoding:** Utilize an engineered orthogonal aminoacyl-tRNA synthetase/tRNA pair to genetically encode L-4-Nitrophenylalanine in response to an amber stop codon (TAG) in a target protein (e.g., superfolder green fluorescent protein, sfGFP).^[3]
- **Protein Expression:** Express the target protein in a suitable host (e.g., *E. coli*) grown in a medium supplemented with L-4-Nitrophenylalanine.
- **Protein Purification:** Isolate and purify the modified protein containing the unnatural amino acid using standard chromatography techniques.
- **FTIR Spectroscopy:** Acquire an FTIR spectrum of the purified protein.
- **Difference Spectroscopy:** To isolate the signal of the nitro probe, use isotopic labeling (e.g., incorporating a $^{15}\text{NO}_2$ variant) and calculate a difference spectrum. The frequency shift of the $^{14}\text{NO}_2$ symmetric stretch between different sites in the protein reveals differences in their local environments.^{[3][8]}

Workflow for Using p-NO₂-Phe as an IR Probe[Click to download full resolution via product page](#)

Caption: Experimental workflow for protein analysis using 4-Nitrophenylalanine.

Other Key Applications

- **Pharmaceutical Intermediate:** It serves as a precursor in the synthesis of more complex pharmaceutical compounds, particularly for drugs targeting neurological disorders.[\[2\]](#)[\[11\]](#) The nitro group can be readily reduced to an amine (forming 4-Aminophenylalanine), which can then participate in a wide range of coupling reactions.
- **Analytical Standard:** Due to its distinct signals, it is used as an internal standard for the accurate quantification of other amino acids, such as β -N-methylamino-L-alanine (L-BMAA), in complex environmental samples using ^1H NMR.[\[5\]](#)
- **Biochemical Research:** It is employed in studies of enzyme kinetics and protein structure-activity relationships, helping to elucidate the mechanisms of biomolecules.[\[1\]](#)[\[11\]](#)

Safety, Handling, and Storage

DL-4-Nitrophenylalanine is classified as acutely toxic if swallowed.[\[4\]](#)[\[6\]](#) Proper safety precautions are mandatory when handling this compound.

Hazard Information	Details	References
GHS Pictogram	GHS06 (Skull and crossbones)	[5]
Signal Word	Danger	[4]
Hazard Statement	H301: Toxic if swallowed	[4] [6]
Precautionary Statements	P264: Wash hands thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.	[4]

Handling Recommendations:

- Handle in a well-ventilated area or under a chemical fume hood.

- Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles with side-shields, and a lab coat.[12]
- For operations that may generate dust, use a NIOSH-approved N95 dust mask.
- Avoid contact with skin, eyes, and clothing.

Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- The substance should be stored locked up.[4]
- Keep away from incompatible materials and foodstuff containers. Some suppliers recommend storage at 0-8 °C.[2]

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